

# General Toxicological Profile of Diarylide Yellow Pigments

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## Compound Focus: Diarylanilide Yellow

CAS No.: 86349-57-7

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According to a screening assessment by Environment and Climate Change Canada, which evaluated several diarylide yellow pigments (including Pigment Yellow 12, 13, 83, and 176), the following conclusions were drawn regarding their potential for harm [1]:

- **Human Health:** The assessment concluded that these pigments **do not pose a significant danger to human life or health**. They are expected to exhibit **low to negligible absorption** and **low toxicity**. The estimated margins of exposure from the use of consumer products and cosmetics were considered adequate to address uncertainties in the health effects data [1].
- **Environment:** The assessment also concluded that these pigments **do not have a harmful effect on the environment**. Due to their particulate nature, very low solubility in water and octanol, and high molecular weight, they are not expected to bioaccumulate. No effects were found on aquatic, soil-dwelling, or sediment-dwelling organisms at the tested concentrations [1].

## Reference Inhalation Study Protocol for Organic Pigments

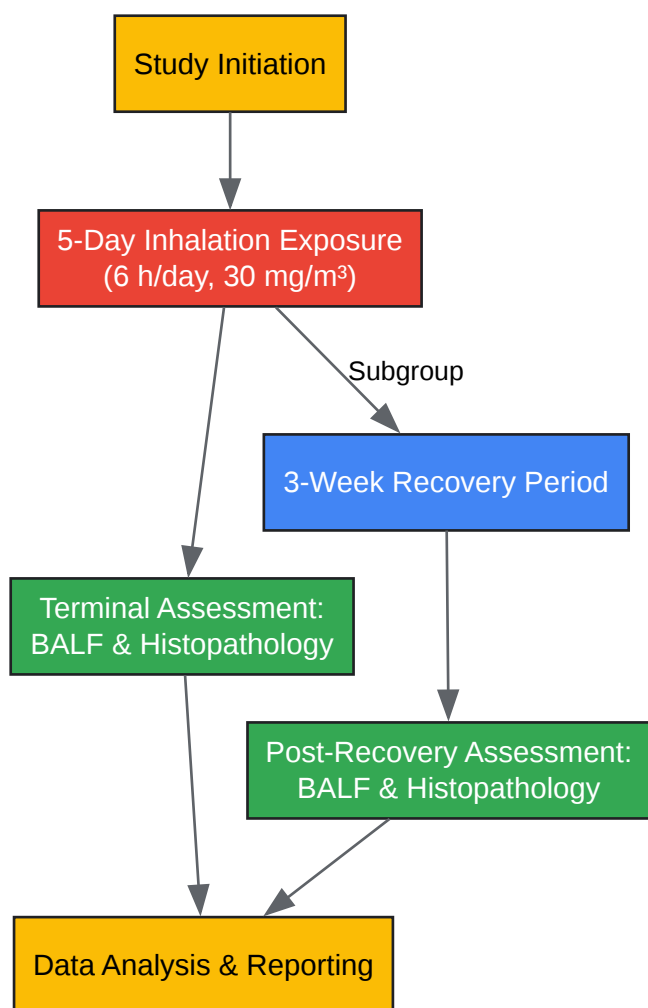
While direct data on **Diarylanilide Yellow** is unavailable, the methodology from a short-term inhalation toxicity study on **Diketopyrrolopyrrole (DPP) pigments**—another class of high-performance organic pigments—provides a strong model for the experimental design that would be relevant for assessing **Diarylanilide Yellow** [2].

The table below summarizes the key parameters from this study, which can be used as a template for the required tests:

Experimental Parameter	Detailed Methodology
Test System	Wistar rats (a specific strain of laboratory rat) [2].
Exposure Route	Head-nose inhalation (a standard method for assessing respiratory toxicity) [2].
Exposure Regimen	6 hours per day, for 5 consecutive days [2].
Target Concentration	30 mg/m <sup>3</sup> as a high dose (selected based on occupational exposure limits for respirable nuisance dust) [2].
Toxicity Endpoints	Broncho-alveolar lavage fluid (BALF) analysis & Microscopic examination of the entire respiratory tract [2].
BALF Biomarkers	Polymorphonuclear neutrophils (PMN), inflammatory markers (MCP-1, Osteopontin) [2].
Histopathology Focus	Pigment deposition, phagocytosis by macrophages, hypertrophy/hyperplasia of bronchioles and alveolar ducts, and general inflammation [2].
Recovery Period	Effects were assessed both immediately after the final exposure and after a 3-week recovery period [2].

## Experimental Workflow Visualization

The following diagram illustrates the logical workflow of the referenced inhalation study protocol. You can use this DOT script with Graphviz to generate a visual representation.



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Diagram Title: Inhalation Toxicity Study Workflow

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## References

1. Screening Assessment [canada.ca]
2. Comparative short-term inhalation toxicity of five organic ... [pubmed.ncbi.nlm.nih.gov]

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